

Application Note & Protocol: Quantification of Apiopaeonoside by High-Performance Liquid Chromatography (HPLC)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Apiopaeonoside*

Cat. No.: *B217215*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Apiopaeonoside is a phenolic glycoside that has been isolated from the roots of *Paeonia suffruticosa* and *Paeonia lactiflora*.^{[1][2]} As a natural product, the accurate quantification of **Apiopaeonoside** is essential for quality control of herbal medicines, pharmacokinetic studies, and various research applications. This document provides a detailed high-performance liquid chromatography (HPLC) method for the quantification of **Apiopaeonoside**.

Chemical Information:

- Compound: **Apiopaeonoside**
- CAS Number: 100291-86-9^[1]
- Molecular Formula: $C_{20}H_{28}O_{12}$ ^[1]
- Molecular Weight: 460.43 g/mol ^{[1][3]}
- Solubility: Soluble in methanol, ethanol, and DMSO.^{[2][4]}

Experimental Protocol

This protocol outlines the procedure for the quantification of **Apiopaeonoside** in a sample matrix, such as a plant extract.

1. Materials and Reagents

- **Apiopaeonoside** reference standard ($\geq 98\%$ purity)[3]
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (Ultrapure, $18.2 \text{ M}\Omega\cdot\text{cm}$)
- Formic acid (or Phosphoric acid, HPLC grade)
- Sample containing **Apiopaeonoside** (e.g., dried and powdered Paeonia root)
- $0.45 \mu\text{m}$ Syringe filters

2. Equipment

- High-Performance Liquid Chromatography (HPLC) system equipped with:
 - Quaternary or Binary Pump
 - Autosampler
 - Column Oven
 - Photodiode Array (PDA) or UV-Vis Detector
- Analytical balance
- Ultrasonic bath
- Centrifuge
- Vortex mixer

3. Preparation of Standard Solutions

- Stock Standard Solution (1 mg/mL): Accurately weigh 10 mg of **Apiopaeonoside** reference standard and dissolve it in 10 mL of methanol in a volumetric flask. Sonicate for 5 minutes to ensure complete dissolution.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the stock solution with the mobile phase to obtain concentrations ranging from 1 µg/mL to 100 µg/mL.

4. Preparation of Sample Solutions

- Extraction: Accurately weigh approximately 1.0 g of the powdered plant material into a centrifuge tube. Add 25 mL of 70% methanol.
- Sonication: Sonicate the mixture for 30 minutes in an ultrasonic bath.
- Centrifugation: Centrifuge the sample at 4000 rpm for 15 minutes.
- Filtration: Collect the supernatant and filter it through a 0.45 µm syringe filter into an HPLC vial.

5. HPLC Chromatographic Conditions

The following HPLC conditions are recommended for the separation and quantification of **Apiopaeonoside**.

Parameter	Recommended Condition
Column	C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size)
Mobile Phase	A: 0.1% Formic acid in Water B: Acetonitrile
Gradient Elution	0-10 min: 10-25% B 10-25 min: 25-50% B 25-30 min: 50-10% B 30-35 min: 10% B (re-equilibration)
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection Wavelength	254 nm (or optimized based on UV scan of Apiopaeonoside)
Injection Volume	10 µL

6. Method Validation

For ensuring the reliability of the analytical method, validation should be performed according to the International Council for Harmonisation (ICH) guidelines. The following parameters should be assessed:

Validation Parameter	Specification
Linearity	$R^2 \geq 0.999$
Precision (RSD%)	Intra-day and Inter-day RSD $\leq 2\%$
Accuracy (% Recovery)	98% - 102%
Limit of Detection (LOD)	Signal-to-Noise ratio of 3:1
Limit of Quantification (LOQ)	Signal-to-Noise ratio of 10:1
Specificity	Peak purity analysis and comparison with a blank sample
Robustness	Insensitive to small variations in mobile phase composition, pH, and flow rate

Data Presentation

The quantitative data for the calibration curve and validation parameters should be summarized in clear and concise tables.

Table 1: HPLC Method Parameters

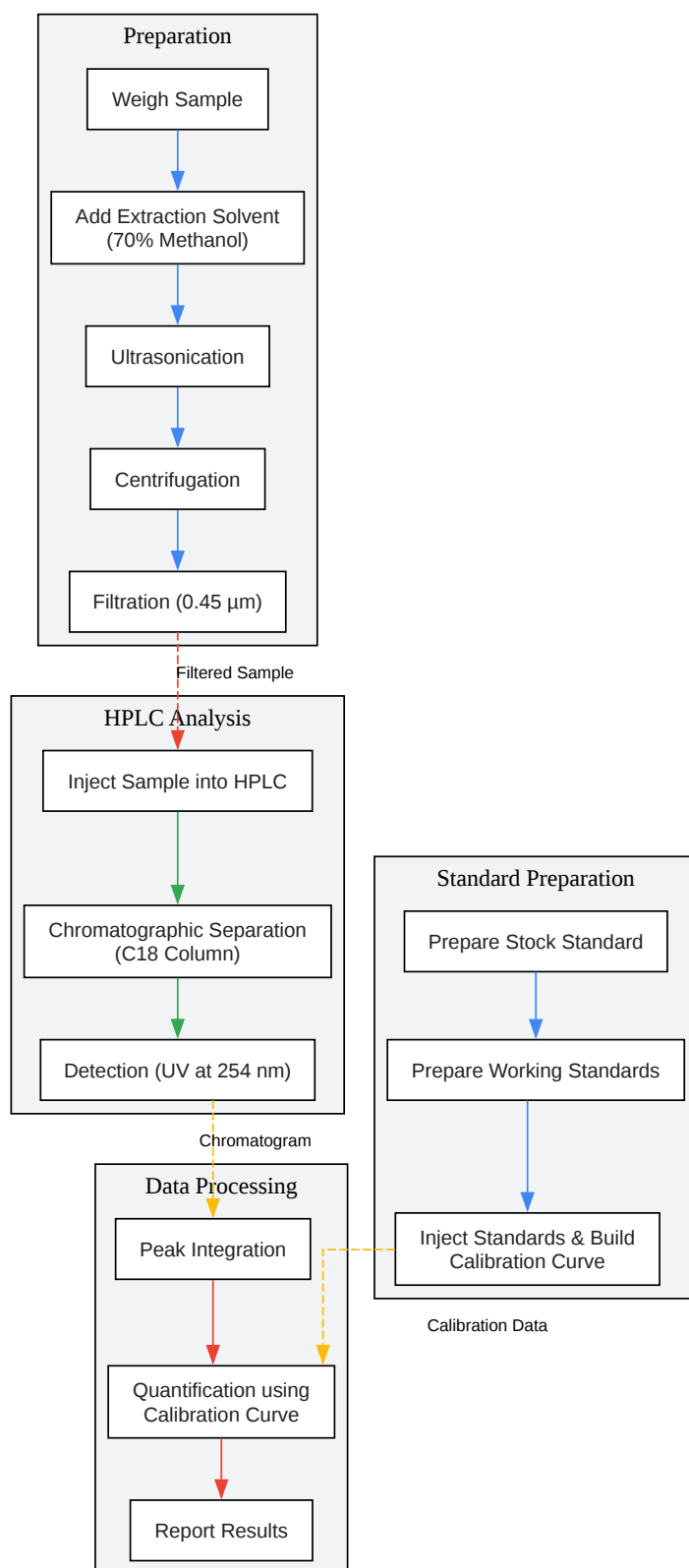
Parameter	Value
Column	C18 (250 mm x 4.6 mm, 5 μ m)
Mobile Phase	A: 0.1% Formic acid in Water B: Acetonitrile
Flow Rate	1.0 mL/min
Detection Wavelength	254 nm
Column Temperature	30°C
Injection Volume	10 μ L

Table 2: Example Calibration Curve and Validation Data

Parameter	Result
Linear Range	1 - 100 µg/mL
Regression Equation	$y = 15000x + 1200$
Correlation Coefficient (R^2)	0.9995
LOD	0.1 µg/mL
LOQ	0.3 µg/mL
Intra-day Precision (RSD%)	1.2%
Inter-day Precision (RSD%)	1.8%
Accuracy (% Recovery)	99.5%

Visualizations

Experimental Workflow Diagram



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Caption: Workflow for the quantification of **Apiopaeonoside** using HPLC.

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References

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- 3. Apiopaeonoside - Lifeasible [lifeasible.com]
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